

Application Notes and Protocols for Nitroso-PSAP Iron Assay

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Compound of Interest

Compound Name: Nitroso-PSAP

CAS No.: 80459-15-0

Cat. No.: B1598662

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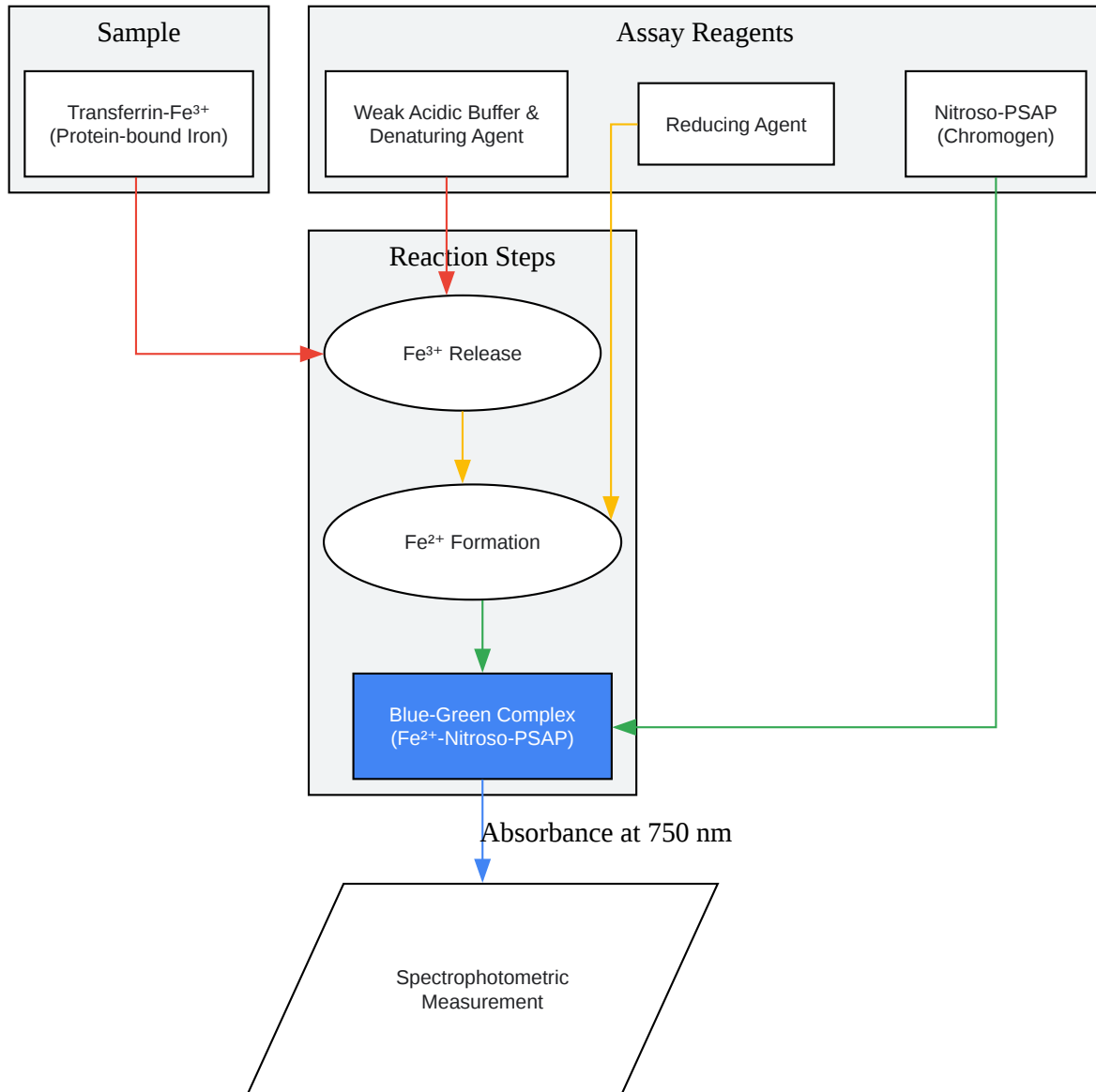
This document provides a comprehensive guide to the **Nitroso-PSAP** (2-Nitroso-5-(N-propyl-N-sulfopropylamino)phenol) assay for the quantitative determination of iron in biological samples. It includes the principle of the assay, a detailed experimental protocol, and information on data interpretation.

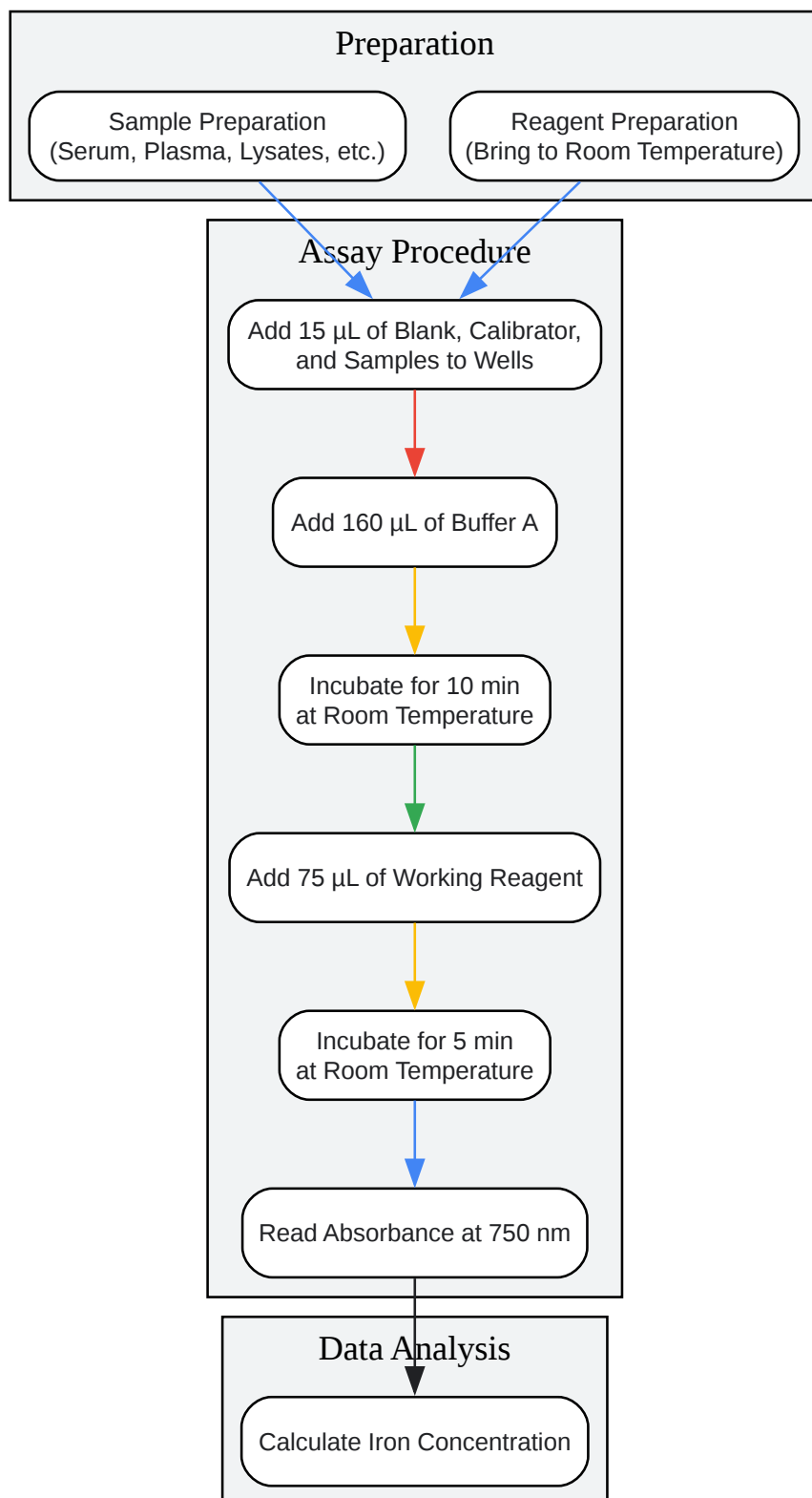
Principle of the Assay

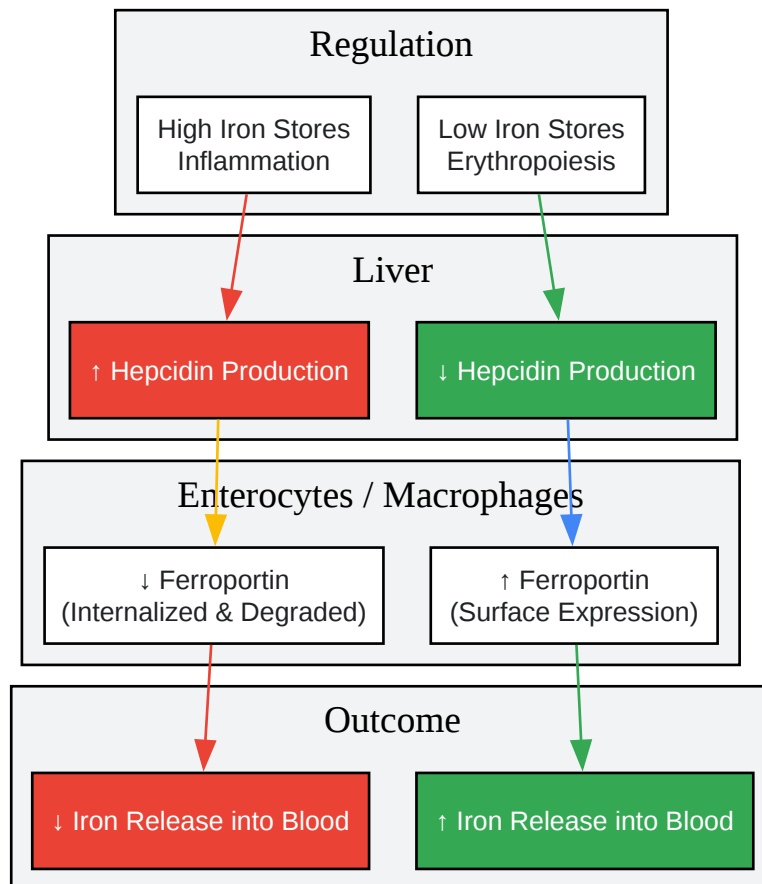
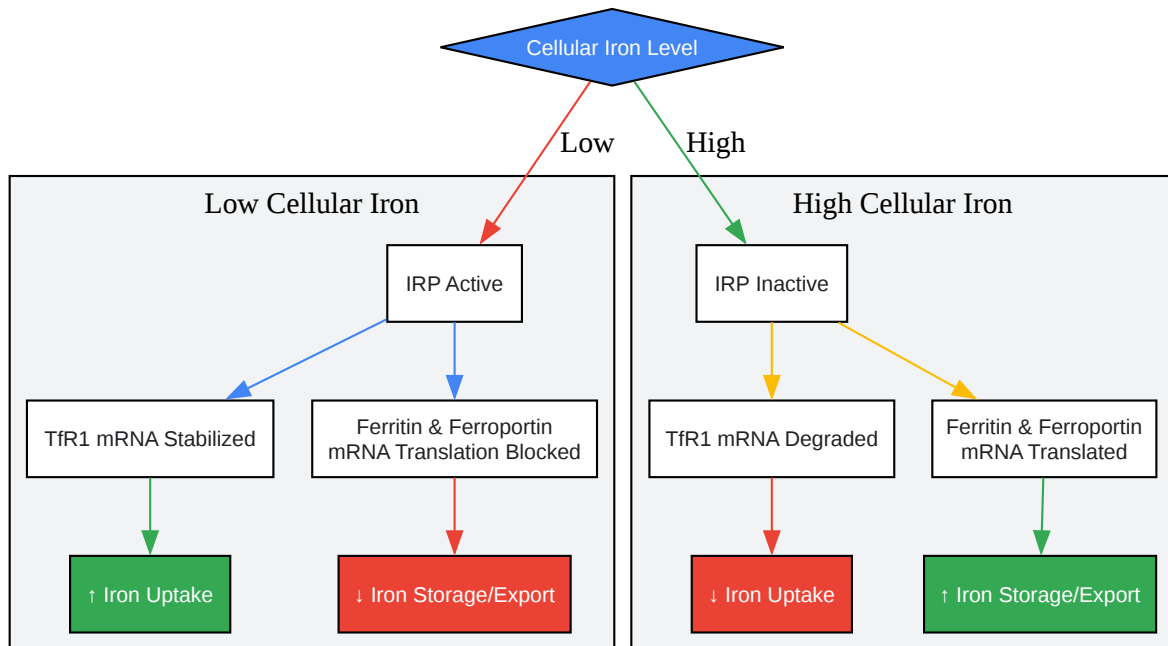
The **Nitroso-PSAP** iron assay is a direct colorimetric method for the quantification of iron in various biological samples that often does not require sample deproteinization.^{[1][2]} The fundamental principle involves the dissociation of iron from its transport proteins, such as transferrin, in a weakly acidic buffer containing a denaturing agent.^{[1][2]} The released ferric iron (Fe^{3+}) is then reduced to ferrous iron (Fe^{2+}).^{[3][4][5][6]} Subsequently, the ferrous iron reacts with the chromogenic agent **Nitroso-PSAP** to form a stable, water-soluble blue-green chelate complex.^{[1][2][5][7][8][9][10]} The intensity of the colored complex is directly proportional to the

total iron concentration in the sample and is measured spectrophotometrically at approximately 750 nm.^{[1][2][7]}

Logical Relationship of the Assay Principle







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